

Carbon Diselenide Inhalation Hazard and Toxicity: A Technical Support Resource

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon diselenide

Cat. No.: B3053059

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Disclaimer: This document primarily contains information regarding carbon disulfide (CS₂). Due to a significant lack of available safety and toxicity data for **carbon diselenide** (CSe₂), the data for its sulfur analog, carbon disulfide, is provided as a surrogate for hazard assessment and safety planning. **Carbon diselenide** is expected to exhibit at least a similar, and potentially greater, toxicity profile due to the presence of selenium.^[1] Extreme caution is advised when handling **carbon diselenide**.

Frequently Asked Questions (FAQs)

Q1: What are the primary inhalation hazards of **carbon diselenide**?

A1: While specific data for **carbon diselenide** is limited, it is known to have a high vapor pressure and is considered a moderate inhalation hazard.^[1] Its odor, when mixed with air, is described as extremely offensive and is associated with highly toxic reaction products.^[1] Based on its analog, carbon disulfide, acute inhalation can cause central nervous system effects such as dizziness, headache, and in severe cases, respiratory distress and death.^{[2][3]}
^[4]

Q2: What are the symptoms of acute exposure to analogous compounds like carbon disulfide?

A2: Acute inhalation of carbon disulfide can lead to a range of symptoms, including changes in breathing, chest pains, nausea, vomiting, dizziness, fatigue, headache, and blurred vision.^[2] High-level exposure can result in more severe neurological effects like delirium, convulsions, and unconsciousness.^[2]

Q3: Are there established occupational exposure limits for **carbon diselenide**?

A3: There are no established specific occupational exposure limits (e.g., PEL, TLV) for **carbon diselenide**. For its analog, carbon disulfide, several limits have been established by different regulatory bodies. These should be considered as minimum safety standards when handling **carbon diselenide**.

Q4: What are the potential long-term health effects of chronic inhalation of analogous compounds?

A4: Chronic exposure to carbon disulfide is known to cause significant health issues, primarily affecting the nervous system.[2][5] Effects can include behavioral changes, polyneuropathy (weakness and "pins and needles" in the limbs), and Parkinson-like symptoms.[5][6][7] Reproductive effects, such as decreased sperm count and menstrual disturbances, have also been reported in humans.[2]

Q5: What should I do in case of an accidental inhalation exposure?

A5: In case of accidental inhalation, immediately move the affected person to fresh air and seek prompt medical attention.[8][9] If the person is not breathing, administer artificial respiration.[8] It is crucial to show the Safety Data Sheet (SDS) to the attending medical personnel.

Troubleshooting Guides for Experimental Work

Problem: I am experiencing headaches and dizziness in the laboratory.

- Possible Cause: Potential low-level leakage of **carbon diselenide** from your experimental setup. The substance has a high vapor pressure, and even small leaks can lead to significant vapor concentrations in the air.[1]
- Solution:
 - Immediately cease the experiment and evacuate the area.
 - Ensure proper ventilation is active (e.g., fume hood).

- Wear appropriate personal protective equipment (PPE), including a respirator with organic vapor cartridges, before re-entering the area to inspect for leaks.
- Use a gas detection system to monitor for airborne concentrations if available.

Problem: The material has an extremely foul odor that is causing discomfort.

- Possible Cause: Pure **carbon diselenide** has an odor similar to carbon disulfide, but upon contact with air, it can form highly toxic and malodorous reaction products.^[1]
- Solution:
 - All handling of **carbon diselenide** should be performed in a well-ventilated chemical fume hood to contain the vapors.
 - Ensure your experimental apparatus is completely sealed to prevent any leakage.
 - Consider using a gas scrubber or an appropriate trapping system for the exhaust from your experiment.

Quantitative Toxicity and Exposure Data (for Carbon Disulfide)

Parameter	Value	Species	Reference
OSHA PEL (Permissible Exposure Limit)	20 ppm (8-hr TWA)	Human	[6] [7]
30 ppm (Ceiling)	Human	[6] [7]	
100 ppm (30-min peak)	Human	[6]	
NIOSH REL (Recommended Exposure Limit)	1 ppm (10-hr TWA)	Human	[6] [7]
10 ppm (15-min STEL)	Human	[6] [7]	
ACGIH TLV (Threshold Limit Value)	1 ppm (8-hr TWA)	Human	[6]
IDLH (Immediately Dangerous to Life or Health)	500 ppm	Human	[7] [10]
Acute Inhalation Toxicity	1,150 ppm (severe poisoning after 30 min)	Human	
3,200 - 3,800 ppm (life-threatening)	Human	[10]	
5,000 ppm (death after 30-60 min)	Human	[10]	

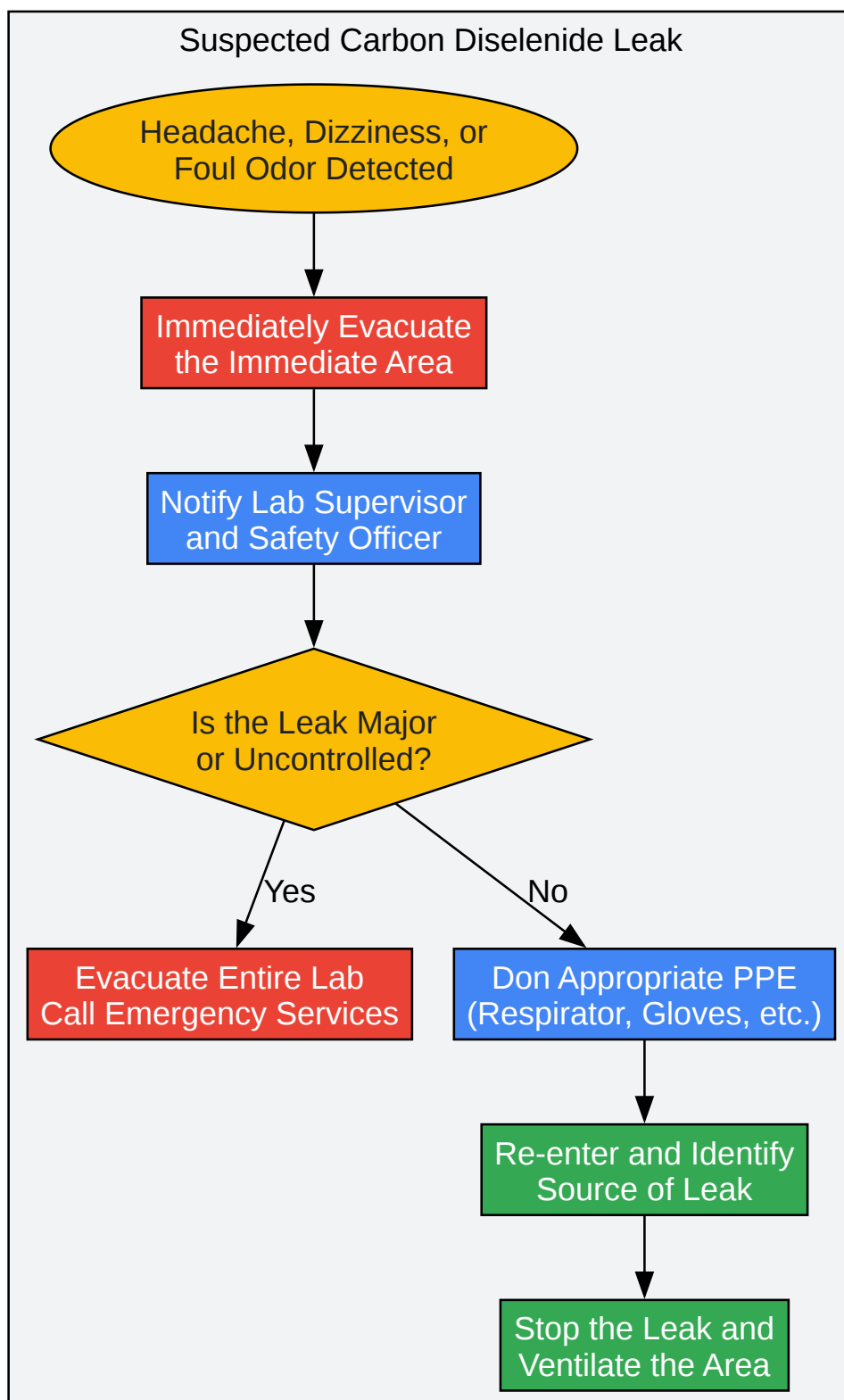
TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

Experimental Protocols

Protocol 1: Emergency Response to a Carbon Diselenide Spill

- Immediate Action:
 - Evacuate all personnel from the immediate spill area.
 - Alert laboratory personnel and the institutional safety officer.
 - If the spill is large or in a poorly ventilated area, evacuate the entire laboratory and follow institutional emergency procedures.
- Personal Protective Equipment (PPE):
 - Don a full-face respirator with organic vapor cartridges.
 - Wear chemical-resistant gloves (e.g., Viton, SilverShield®/4H®), a chemical-resistant apron or suit, and splash goggles.
- Spill Containment and Cleanup:
 - If flammable, remove all ignition sources.
 - Contain the spill using an absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials.
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontamination:
 - Decontaminate the spill area according to your institution's approved procedures.
 - Properly remove and decontaminate or dispose of all PPE.
- Ventilation:
 - Ventilate the area thoroughly until air monitoring indicates it is safe to return.

Visualizations



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Caption: Workflow for responding to a suspected **carbon diselenide** leak.

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